

Experimental Data from PP121 Studies

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Compound Focus: PP121

CAS No.: 1092788-83-4

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| Study Focus / Disease Model | Cell Lines / Tissues Used | PP121 Treatment Concentration | Key Proteins Analyzed (via Western Blot) | Observed Effect (Downregulation/Inhibition) |
|---|--|---|--|---|
| Asthma Treatment [1] | Lung tissue from OVA-sensitized asthmatic mouse model | 20 mg/kg and 50 mg/kg (in vivo) | p-MAPK, p-Akt, VEGF, VEGFR2, Mucins, inflammatory factors (TNF- α , IL-4, IL-5) | Downregulation of the MAPK/Akt signaling pathway, inflammatory factors, and mucins. [1] |
| Non-Small Cell Lung Cancer (NSCLC) [2] | NSCLC cell lines (H1975, H2170); Patient-derived xenograft organoids (PDXOs) | 500 nM (in vitro); 0.0078 - 2 μ M (PDXOs) | p-Akt, p-S6 Ribosomal Protein (p-RPS6) | Downregulation of phosphorylated Akt and S6 ribosomal protein, indicating inhibition of the Akt/mTOR signaling pathway. [2] |
| Glioblastoma & Other Cancers [3] | Glioblastoma (U87, LN229), Thyroid carcinoma | 40 nM - 20 μ M (in vitro) | p-Akt, p-p70S6K, p-S6, Ret autophosphorylation | Dose-dependent blockade of Akt, p70S6K, and S6 phosphorylation; inhibition of Ret autophosphorylation. [3] |

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|-----------------------------|---------------------------|-------------------------------|--|---|
| | (TT), HUVECs | | | |

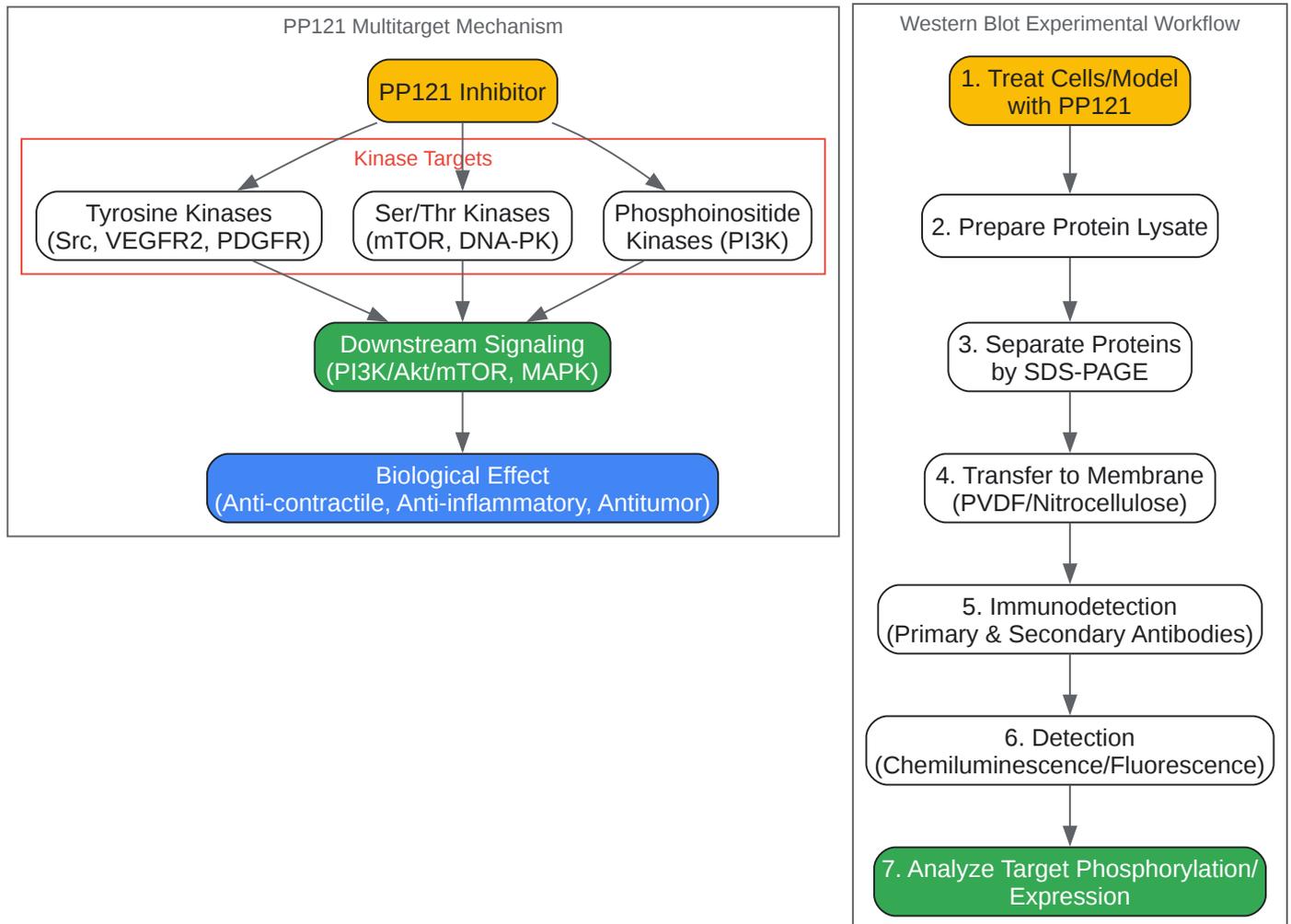
Detailed Experimental Context and Protocols

The data in the table is derived from the following experimental setups, which provide context for the Western blot results.

- In Asthma Research:** The study used an ovalbumin (OVA)-sensitized mouse model of asthma. Mice were treated with **PP121** (20 or 50 mg/kg) via daily gavage. The therapeutic effects were assessed by analyzing lung tissues through Western blotting, which confirmed that **PP121** works by **downregulating the MAPK/Akt signaling pathway and reducing the expression of key inflammatory factors and mucins** [1].
- In NSCLC Research:** The efficacy of **PP121** was tested on various NSCLC cell lines and patient-derived organoids. After treatment with **PP121**, cells were lysed, and proteins were analyzed by Western blot. The results demonstrated that **PP121** exerts its antitumor effect by **inhibiting the phosphorylation of Akt and S6 ribosomal protein**, key markers of the PI3K/Akt/mTOR signaling pathway. The protocol specified using PVDF membranes, primary antibodies from Cell Signaling Technology at a 1:500 dilution, and an HRP-conjugated secondary antibody at 1:1,000, with visualization by an enhanced chemiluminescence (ECL) detection system [2].
- Broad Anticancer Activity:** **PP121** has shown activity across various cancers. In glioblastoma cells, it potently blocked the phosphorylation of Akt, p70S6K, and S6. In thyroid carcinoma cells, it inhibited Ret autophosphorylation. For cell proliferation assays, cells were treated with a range of **PP121** concentrations (0.04 μ M to 20 μ M) for 24-72 hours, followed by lysis and Western blot analysis [3].

PP121's Mechanism of Action & Experimental Workflow

PP121 is a dual tyrosine and phosphoinositide kinase inhibitor. Its reported targets include PDGFR, Src, mTOR, VEGFR2, Abl, Hck, and DNA-PK, with IC50 values in the low nanomolar range (e.g., 2 nM for PDGFR and 13 nM for mTOR) [3]. The following diagram illustrates its multitarget mechanism and a typical workflow for testing it via Western blot.



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Key Considerations for Western Blotting

When using Western blotting to evaluate a compound like **PP121**, several factors are critical for generating reliable, quantitative data [4]:

- **Sample Properties:** Be aware that the total protein content and the expression level of your target protein can differ significantly between healthy and diseased tissues. This must be considered when normalizing data.
- **Antibody Specificity:** Always use validated antibodies. Include recommended positive and negative controls to confirm the antibody is detecting the correct target band and not non-specific ones.
- **Sample Integrity:** Avoid repeated freezing and thawing of protein lysates, as this can degrade proteins and mask epitopes, leading to inaccurate quantification.
- **Loading Conditions:** Do not overload the gel. Use an appropriate amount of total protein (e.g., 10-40 µg for cell lysates) and be aware that common loading controls like actin or GAPDH can easily become saturated, moving out of the linear detection range [4].

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References

1. PP121, a dual inhibitor of tyrosine and phosphoinositide ... [pmc.ncbi.nlm.nih.gov]
2. Efficacy of PP121 in primary and metastatic non-small cell ... [pmc.ncbi.nlm.nih.gov]
3. PP121 | PDGFR inhibitor | Mechanism | Concentration [selleckchem.com]
4. Considerations for quantitative Western blotting [novusbio.com]

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